

Application Notes and Protocols for Eumelanin Extraction and Purification from Sepia Ink

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Compound of Interest

Compound Name:	eumelanin
Cat. No.:	B1172464

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Introduction

Eumelanin, the predominant black-brown pigment found in *Sepia officinalis* (cuttlefish) ink, is a complex biopolymer with significant potential in various scientific and biomedical fields. Its unique properties, including broad-spectrum UV-visible light absorption, antioxidant capabilities, and metal ion chelation, make it a subject of interest for applications in dermatology, drug delivery, and biomaterials.^[1] Sepia melanin is often used as a standard for **eumelanin** research due to its high purity, consisting of more than 98% **eumelanin**.^{[2][3]} The extraction and purification of **eumelanin** from sepia ink are critical steps to ensure the quality and reliability of subsequent research and development activities.

These application notes provide detailed protocols for the extraction and purification of **eumelanin** from commercial sepia ink, along with methods for its characterization.

Data Presentation

Table 1: Comparison of Eumelanin Yield and Elemental Composition from Different Extraction Protocols

Extraction Protocol	Starting Material	Yield (%)	Carbon (%)	Hydrogen (%)	Nitrogen (%)	Sulfur (%)	Reference
Acid Hydrolysis (2M HCl)	300 g Cuttlefish Ink	10 - 12	-	-	-	-	[1]
Alkaline Extraction	-	-	47.9	6.3	12.0	0.8	[4]
Commercial							
Sepia Melanin (Purified with 0.5M HCl)	50 g Cuttlefish Ink	-	53.94	3.52	8.13	1.15	[3]
Commercial							
Sepia Melanin (Purified with 3.0M HCl)	50 g Cuttlefish Ink	-	55.81	3.25	7.55	1.03	[3]

Note: '-' indicates data not available in the cited source.

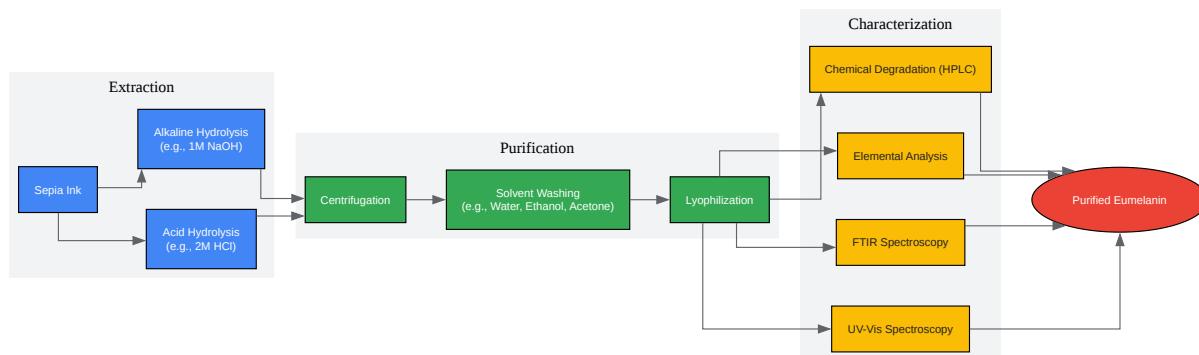
Table 2: Surface Area of Sepia Eumelanin Prepared by Different Drying Methods

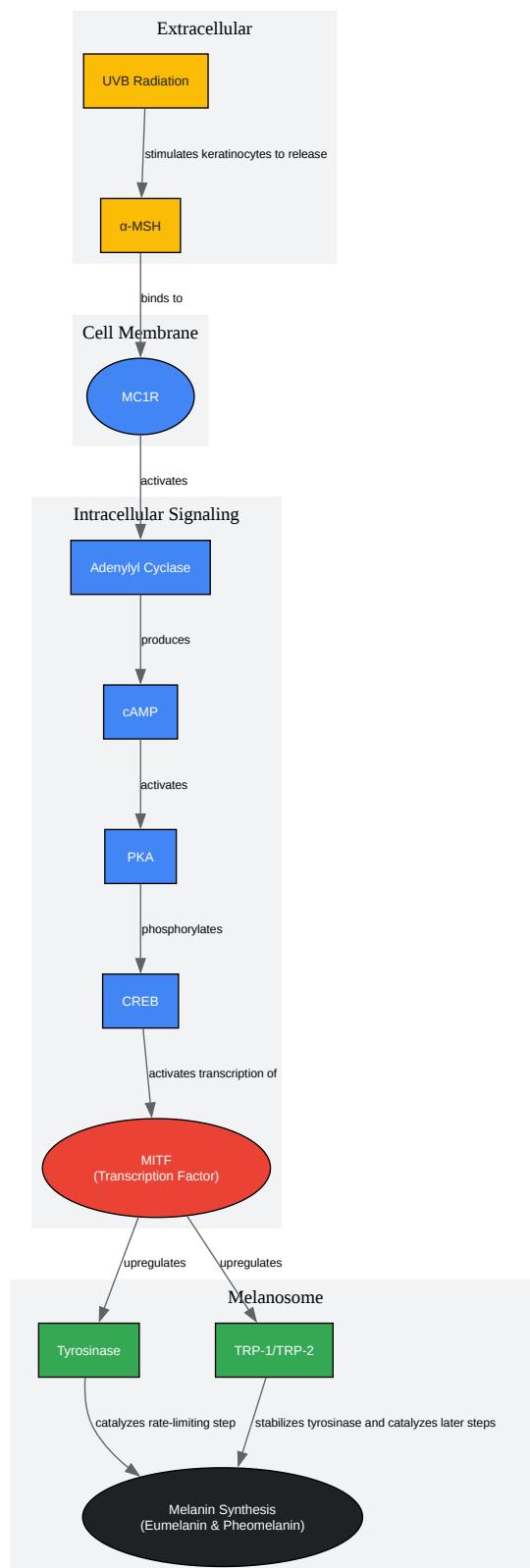
Preparation Method	Surface Area (m ² /g)	Reference
Spray Drying (Commercial)	14.3	[5] [6]
Freeze-drying	21.5	[5] [6]
Supercritical CO ₂ Drying	37.5	[5] [6]

Experimental Workflows and Protocols

Diagram: Eumelanin Extraction and Purification

Workflow



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